

Essential Safety and Logistical Information for Handling Closantel-13C6

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Compound of Interest

Compound Name: *Closantel-13C6*

Cat. No.: *B8818649*

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This guide provides comprehensive safety protocols and logistical plans for the handling and disposal of **Closantel-13C6**, ensuring the safety of laboratory personnel and the integrity of research.

Closantel is an anthelmintic agent and is considered toxic if swallowed, causing potential damage to organs through prolonged or repeated exposure[1]. The isotopically labeled version, **Closantel-13C6**, should be handled with the same precautions.

Hazard Identification and Engineering Controls

Closantel is classified as a toxic solid and presents hazards through ingestion and prolonged exposure[1]. Therefore, it is imperative to handle this compound within a well-ventilated area, preferably in a laboratory hood or an exhaust booth equipped with a HEPA filter to minimize inhalation exposure[1].

Key Safety Precautions:

- Avoid direct contact with the product[1].
- Do not breathe dust, fumes, gas, mist, vapors, or spray[1].
- Do not eat, drink, or smoke when using this product[2].
- Wash hands and skin thoroughly after handling[2][3].

Personal Protective Equipment (PPE)

A multi-layered approach to PPE is essential to provide a barrier against exposure. The following PPE is required when handling **Closantel-13C6**:

- **Gloves:** Wear two pairs of nitrile rubber gloves. The inner glove should be tucked under the cuff of the lab coat, and the outer glove should be worn over the cuff^[4]. Gloves should be changed regularly, at least hourly, or immediately if they are torn, punctured, or contaminated^[4].
- **Gown:** A disposable, long-sleeved gown made of a low-permeability fabric with a solid front and tight-fitting cuffs is required. Gowns should be changed every two to three hours or immediately after a spill^[4]^[5].
- **Eye and Face Protection:** Safety glasses with side shields or goggles are mandatory. A face shield should be worn in situations where there is a potential for splashing or aerosol generation^[2].
- **Respiratory Protection:** When handling the powder form of **Closantel-13C6** outside of a containment system like a fume hood, a NIOSH-approved respirator (e.g., an N95) is necessary to prevent inhalation of airborne particles^[5]^[6].

Operational Plan: Step-by-Step Handling Procedures

1. Preparation and Weighing:

- All handling of solid **Closantel-13C6** should be conducted within a certified chemical fume hood or a glove box to contain any dust.
- Use dedicated equipment (spatulas, weigh boats) for handling the compound.
- Before starting, ensure all necessary PPE is correctly worn.

2. Solution Preparation:

- When dissolving the compound, add the solvent slowly to the solid to avoid splashing.

- Keep containers closed when not in use.

3. Experimental Use:

- Clearly label all containers with the compound name, concentration, and hazard symbols.
- Conduct all experimental procedures involving **Closantel-13C6** within a fume hood.

Disposal Plan

Proper disposal of **Closantel-13C6** and associated waste is critical to prevent environmental contamination and ensure regulatory compliance.

Waste Segregation:

- Solid Waste: All disposable items that have come into contact with **Closantel-13C6**, such as gloves, gowns, weigh boats, and paper towels, should be collected in a dedicated, clearly labeled hazardous waste container.
- Liquid Waste: Unused solutions and contaminated solvents should be collected in a designated, sealed, and clearly labeled hazardous waste container. Do not empty into drains[1].
- Sharps: Needles, syringes, and other contaminated sharps must be disposed of in a puncture-resistant sharps container labeled as hazardous waste[7].

Decontamination:

- Work surfaces and equipment should be decontaminated after use. A sodium hypochlorite solution can be used to wash the non-recoverable remainder of the product[1].

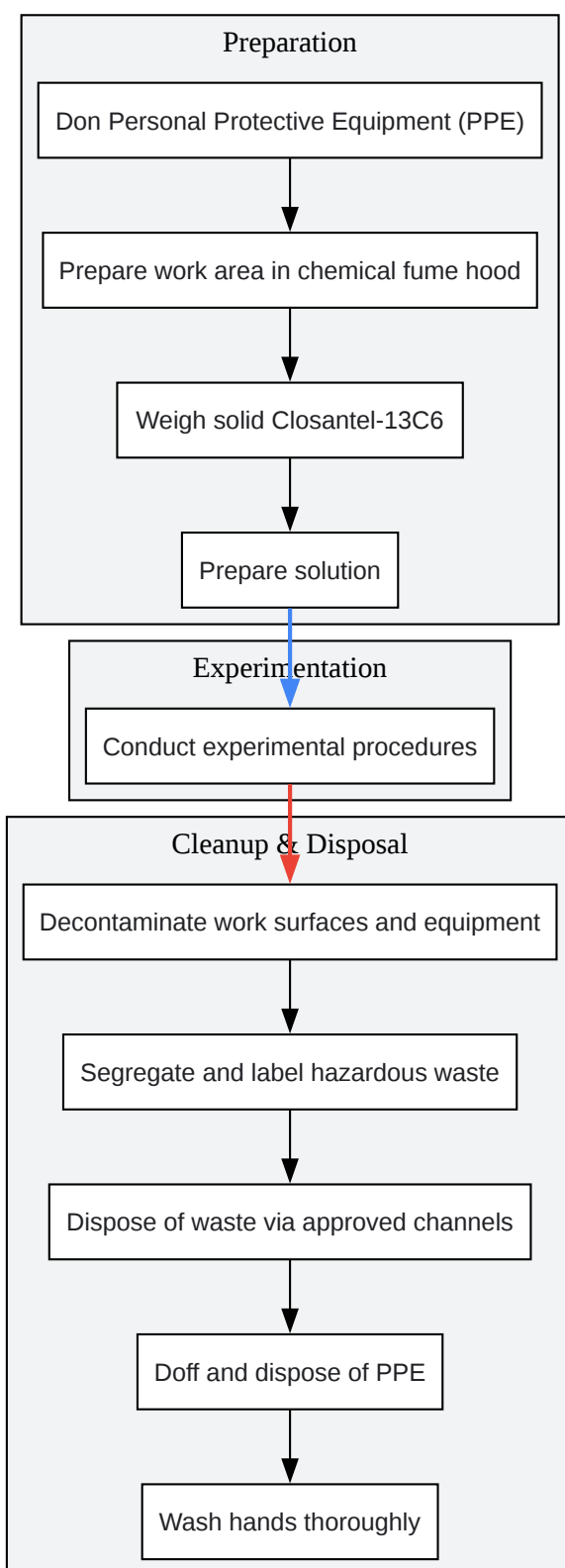
Final Disposal:

- All hazardous waste must be disposed of through an approved hazardous waste disposal service in accordance with local, state, and federal regulations[2][7].

Quantitative Data Summary

Parameter	Value	Reference
Chemical Formula	C ₁₆ ¹³ C ₆ H ₁₄ Cl ₂ I ₂ N ₂ O ₂	[8][9]
Molecular Weight	669.03 g/mol	[8][9]
Purity	≥ 98%	[8]
Isotopic Enrichment	≥ 99% ¹³ C	[8]
Storage Temperature	2-8°C	[9][10]
Oral Acute Toxicity (ATE)	50 mg/kg bodyweight (for Closantel)	[1]
Acceptable Daily Intake (Humans)	≤ 0.03 mg/kg	[11]

Experimental Workflow Diagram



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Caption: Workflow for handling **Closantel-13C6**.

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